

chemical structure of 2-methoxymethyl-3-methylcyclohexanone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Methoxymethyl-3-methylcyclohexan-1-one

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An In-depth Technical Guide to the Synthesis, Structure, and Characterization of 2-methoxymethyl-3-methylcyclohexanone

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

The substituted cyclohexanone framework is a privileged scaffold in medicinal chemistry, forming the core of numerous therapeutic agents.^{[1][2]} Its rigid, three-dimensional structure provides a versatile platform for orienting functional groups to achieve high-affinity interactions with biological targets.^[1] This guide presents a comprehensive technical analysis of 2-methoxymethyl-3-methylcyclohexanone, a representative yet specific example of a di-substituted cyclohexanone. While not a widely commercialized compound itself, its synthesis and characterization embody fundamental principles critical to drug discovery and development.

This document provides a proposed, robust synthetic pathway, a detailed analysis of its stereochemical and conformational properties, and a predictive guide to its spectroscopic characterization. The methodologies and rationales described herein are designed to serve as a foundational resource for chemists engaged in the synthesis of complex carbocyclic molecules.

The Cyclohexanone Core in Medicinal Chemistry

The cyclohexyl ring is a popular structural motif in both natural and synthetic drugs.^[1] Its utility stems from its ability to act as a bioisosteric replacement for other groups, such as phenyl or flexible alkyl chains, often leading to improved pharmacological profiles. Replacing a flat aromatic ring with a three-dimensional cyclohexanone ring can introduce more specific contact points with a target protein, while replacing a flexible chain can reduce the entropic penalty upon binding, potentially increasing affinity.^[1]

Furthermore, functionalized cyclohexanones are key intermediates in the synthesis of a wide array of complex molecules, including steroids and alkaloids.^[3] The ability to precisely control the installation of substituents at various positions on the ring—a process governed by the principles of stereoelectronics and conformational analysis—is paramount. The title compound, 2-methoxymethyl-3-methylcyclohexanone, presents a case study in controlling regioselectivity and stereoselectivity in a 1,2,3-trisubstituted system.

Molecular Structure and Stereochemistry

The chemical structure of 2-methoxymethyl-3-methylcyclohexanone is defined by a cyclohexane ring bearing a carbonyl group at C1, a methoxymethyl group at C2, and a methyl group at C3.

Caption: Chemical structure of 2-methoxymethyl-3-methylcyclohexanone.

Chirality and Stereoisomers

2-methoxymethyl-3-methylcyclohexanone possesses two stereocenters at the C2 and C3 positions. This gives rise to a total of four possible stereoisomers, which exist as two pairs of enantiomers:

- (2R, 3R) and (2S, 3S) - enantiomeric pair 1

- (2R, 3S) and (2S, 3R) - enantiomeric pair 2

The relationship between pair 1 and pair 2 is diastereomeric. Diastereomers have different physical properties and can be separated by standard laboratory techniques like chromatography. The synthesis of a single, desired stereoisomer is a common challenge in drug development, often requiring stereoselective synthetic methods or chiral resolution.^[4]

Conformational Analysis

The six-membered ring of cyclohexanone adopts a chair conformation to minimize steric and torsional strain.^[4] In this conformation, the substituents at C2 and C3 can occupy either an axial or an equatorial position. The relative stability of these conformers is dictated by steric interactions, particularly 1,3-diaxial interactions.

For the trans diastereomers (e.g., 2R, 3R), the most stable conformation will have both the methoxymethyl and methyl groups in equatorial positions to minimize steric hindrance. For the cis diastereomers (e.g., 2R, 3S), one group must be axial while the other is equatorial. Generally, the conformer with the larger group (methoxymethyl) in the equatorial position would be favored. The precise conformational equilibrium can be determined experimentally using ¹H NMR spectroscopy by analyzing coupling constants and signal bandwidths.^{[5][6]}

Predicted Physicochemical Properties

While experimental data for this specific molecule is not readily available in the literature, its properties can be reliably predicted based on its structure and data from analogous compounds like 2-methylcyclohexanone and 3-methylcyclohexanone.^{[7][8]}

Property	Predicted Value	Rationale / Comparison
Molecular Formula	C ₉ H ₁₆ O ₂	---
Molecular Weight	156.22 g/mol	---
Boiling Point	~190-210 °C	Higher than 2-methylcyclohexanone (~165 °C) due to increased molecular weight and polar ether group.
Density	~0.95-0.98 g/mL	Slightly higher than 2-methylcyclohexanone (~0.925 g/mL) due to the oxygen atom.
Solubility	Sparingly soluble in water; soluble in common organic solvents (e.g., ether, chloroform, ethyl acetate).	The polar carbonyl and ether groups grant slight aqueous solubility, but the hydrocarbon backbone dominates.
Appearance	Colorless to pale yellow liquid	Typical for simple aliphatic ketones. ^[4]

Proposed Synthesis and Experimental Protocol

A robust and regioselective synthesis of 2-methoxymethyl-3-methylcyclohexanone can be envisioned via the directed alkylation of an enolate intermediate derived from 3-methylcyclohexanone. This approach offers superior control over the position of the incoming electrophile compared to the methylation of 2-methoxymethylcyclohexanone.

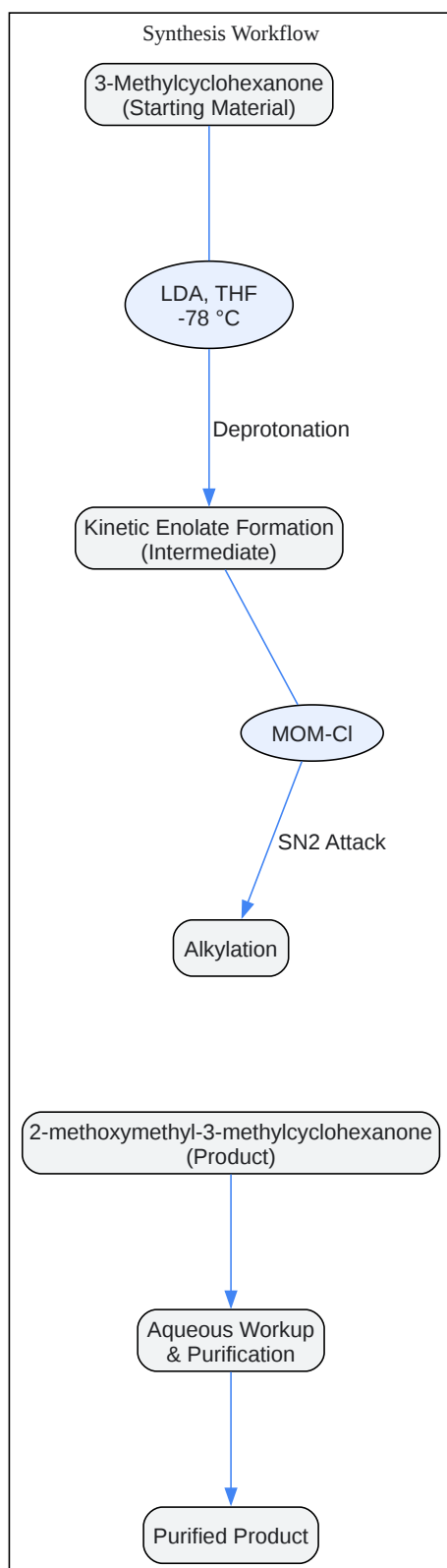
Mechanistic Rationale and Strategy

The key step is the deprotonation of 3-methylcyclohexanone to form an enolate. Deprotonation can occur on either side of the carbonyl group.

- **Kinetic Enolate:** Formed by removing the more accessible proton at the C2 position. This is favored under irreversible conditions (strong, bulky base like LDA at low temperature).
- **Thermodynamic Enolate:** Formed by removing the proton at the C6 position, leading to a more substituted (and thus more stable) double bond. This is favored under equilibrating

conditions (weaker base, higher temperature).

To achieve the desired 2-substituted product, the synthesis must proceed via the kinetic enolate. The subsequent alkylation with a methoxymethylating agent, such as methoxymethyl chloride (MOM-Cl), introduces the target functionality.



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- To cite this document: BenchChem. [chemical structure of 2-methoxymethyl-3-methylcyclohexanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1621685/docs#chemical-structure-of-2-methoxymethyl-3-methylcyclohexanone>]

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